

Proper storage and handling of GS-443902 trisodium in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GS-443902 trisodium

Cat. No.: B10828260

[Get Quote](#)

Application Notes and Protocols for GS-443902 Trisodium

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the proper storage, handling, and in-lab application of **GS-443902 trisodium**, the active triphosphate metabolite of the antiviral drug Remdesivir.

Product Information

Characteristic	Value
IUPAC Name	2-C-(4-Aminopyrrolo[2,1-f][1][2][3]triazin-7-yl)-2,5-anhydro-D-altroneitrile 6-triphosphate trisodium[4]
Synonyms	GS-441524 triphosphate trisodium, Remdesivir metabolite trisodium[1][2][5]
Molecular Formula	C ₁₂ H ₁₃ N ₅ Na ₃ O ₁₃ P ₃ [6]
Molecular Weight	597.15 g/mol [6]
CAS Number	1355050-21-3[4][6]

Storage and Stability

Proper storage is critical to maintain the integrity of **GS-443902 trisodium**.

Condition	Recommendation
Temperature	Store at -20°C or -80°C for long-term storage. [1] [4]
Light	Protect from light. [1] [4]
Moisture	Store in a sealed container, away from moisture. [6]
Inert Atmosphere	For optimal stability, store under an inert gas like nitrogen or argon. [1] [4]
Shipping	The compound is typically shipped on dry ice to maintain its stability. [1]

Note: **GS-443902 trisodium** is unstable in solutions; it is highly recommended to use freshly prepared solutions for experiments.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#) The trisodium salt is more stable than the free form of GS-443902.[\[3\]](#)

Solubility and Solution Preparation

GS-443902 trisodium exhibits good solubility in aqueous solutions.

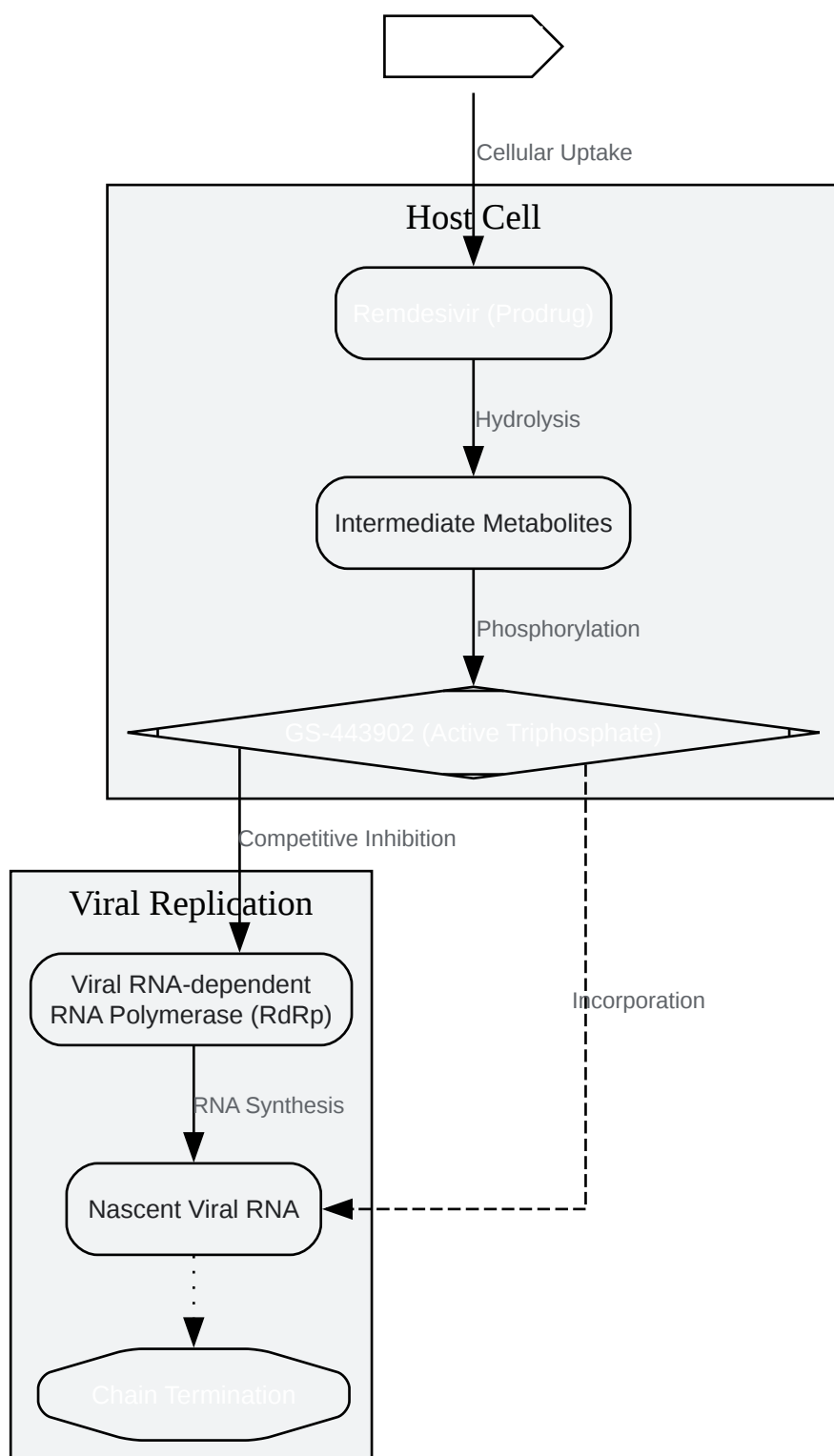
Solvent	Solubility	Notes
Water (H ₂ O)	33.33 mg/mL (55.82 mM) [6] or 50 mg/mL (83.73 mM) [1] [2]	May require sonication to fully dissolve. [1] [2] [6]
Phosphate-Buffered Saline (PBS)	50 mg/mL (83.73 mM) [2]	May require sonication. [2]

Protocol for Preparation of a 10 mM Stock Solution in Water

- Equilibrate the vial of **GS-443902 trisodium** to room temperature before opening.
- Aseptically add the required volume of sterile, nuclease-free water to the vial to achieve a final concentration of 10 mM. For example, to prepare a 10 mM solution from 1 mg of **GS-443902 trisodium** (MW: 597.15 g/mol), add approximately 0.1675 mL of water.[6]
- Vortex briefly and sonicate if necessary to ensure complete dissolution.[1][2][6]
- For cell-based assays, it is recommended to sterilize the working solution by passing it through a 0.22 µm filter before use.[1][2][3]
- Use the prepared solution immediately. Do not store for later use.[1][2][3][5][6]

Mechanism of Action

GS-443902 is the pharmacologically active form of Remdesivir.[1] It functions as a competitive inhibitor of viral RNA-dependent RNA polymerase (RdRp).[1][3] Upon incorporation into the nascent viral RNA strand, it leads to premature chain termination, thereby halting viral replication.[3][6]



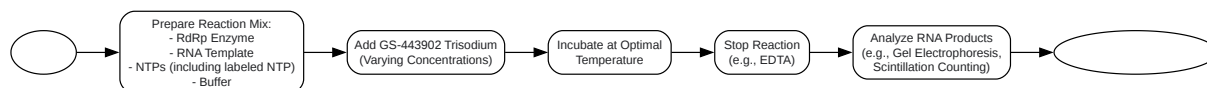
[Click to download full resolution via product page](#)

Caption: Mechanism of action of Remdesivir and its active metabolite GS-443902.

Experimental Protocols

In Vitro RNA Polymerase Inhibition Assay

This protocol is a generalized procedure to assess the inhibitory activity of **GS-443902 trisodium** against viral RdRp.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Remdesivir triphosphate trisodium GS-443902 | Sigut Labs, Prague, CZ [sigutlabs.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. lifetechindia.com [lifetechindia.com]
- To cite this document: BenchChem. [Proper storage and handling of GS-443902 trisodium in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10828260#proper-storage-and-handling-of-gs-443902-trisodium-in-the-lab\]](https://www.benchchem.com/product/b10828260#proper-storage-and-handling-of-gs-443902-trisodium-in-the-lab)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com